

How to improve the solubility of Acid yellow 61

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Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B15622547

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Technical Support Center: Acid Yellow 61

This technical support center provides troubleshooting guidance and frequently asked questions to assist researchers, scientists, and drug development professionals in improving the solubility of **Acid Yellow 61** for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **Acid Yellow 61** and what are its fundamental solubility properties?

Acid Yellow 61 is an anionic dye belonging to the single azo class.^[1] It presents as a yellow powder and is generally soluble in water.^{[1][2][3][4]} Its aqueous solution has a greenish-yellow appearance.^{[1][3]} The chemical and physical properties are summarized below.

Q2: What is the documented solubility of **Acid Yellow 61** in water?

The solubility of **Acid Yellow 61** in water is significantly dependent on temperature. The reported solubility is 35 g/L in water at a temperature of 90°C.^{[1][2][3][4]}

Q3: Why might I be experiencing difficulty dissolving **Acid Yellow 61**?

Several factors can impede the dissolution of **Acid Yellow 61**:

- **Water Hardness:** The presence of divalent cations like Ca^{2+} and Mg^{2+} in hard water can lead to the precipitation of the dye.^[5]

- **Incorrect pH:** Acid dyes, by nature, have optimal solubility within a specific pH range. Outside this range, solubility can decrease significantly.[5][6]
- **Low Temperature:** As with many solutes, the solubility of **Acid Yellow 61** is lower at cooler temperatures.[5][6][7]
- **Electrolyte Concentration:** Commercial dye formulations often contain salts (e.g., sodium sulfate) which can reduce the solubility of the dye in aqueous solutions due to the common ion effect.[8][9]
- **Aggregation:** Dye molecules can aggregate in solution, which prevents them from fully dissolving.[8][9]

Q4: How does pH influence the solubility of **Acid Yellow 61**?

Acid dyes are anionic and contain acidic groups such as sulfonic acid ($-\text{SO}_3\text{H}$). [5][10] They are most soluble in acidic conditions, typically within a pH range of 2-6.[5] In this pH range, the sulfonic acid groups are ionized, which enhances the hydrophilicity and, therefore, the solubility of the dye molecule.[5] Adding a weak acid like acetic acid or formic acid to the solution can help achieve the optimal pH for dissolution.[5]

Q5: Can adjusting the temperature improve the solubility of **Acid Yellow 61**?

Yes, increasing the temperature is a highly effective method for improving solubility. The solubility of **Acid Yellow 61** is explicitly stated as 35 g/L at 90°C, indicating that heating the solution is a standard practice for dissolution.[1][2][3][4] For many acid dyes, raising the temperature to 40-60°C or higher significantly increases their solubility.[5][7]

Q6: What are co-solvents and how can they be used to enhance solubility?

Co-solvents are organic solvents that are miscible with water and can be added to the primary solvent (water) to increase the solubility of a solute. For acid dyes, polyols like ethylene glycol and glycerol, or other solvents such as ethanol, methanol, and DMSO can be effective.[5][9] Urea is another useful co-solvent that works by disrupting the hydrogen bonds between dye molecules, thereby preventing aggregation and improving solubility.[5][8]

Q7: When is it appropriate to use surfactants or dispersants?

If you observe that the dye is not dispersing evenly and is forming aggregates, a surfactant or dispersant can be beneficial. These agents reduce the surface tension of the water and help to break up and stabilize dye particles, preventing them from clumping together.^[5]^[8] Common options include anionic surfactants like Sodium Dodecyl Sulfate (SDS) or non-ionic surfactants from the Tween series.^[5]

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Cloudy Solution or Visible Particles	1. Incomplete dissolution due to low temperature. 2. Water hardness causing precipitation. 3. pH is outside the optimal range.	1. Gently heat the solution to 60-90°C while stirring. ^[5] 2. Use deionized or distilled water. If not possible, add a chelating agent like EDTA to sequester metal ions. ^[5] 3. Adjust the pH to be between 2 and 6 using a weak acid such as acetic acid. ^[5]
Inconsistent Solubility Between Experiments	1. Variation in water source (hardness). 2. Inconsistent pH of the final solution. 3. Differences in ambient temperature.	1. Standardize the water source to deionized or distilled water. 2. Always measure and adjust the pH of your solvent before adding the dye. 3. Prepare the dye solution in a temperature-controlled water bath to ensure consistency.
Dye Precipitates After Cooling	1. Supersaturation of the solution. 2. The dye has limited solubility at room temperature.	1. Prepare a more dilute stock solution. 2. Re-heat the solution before use. It is normal for some concentrated acid dye solutions to fall out of solution upon cooling. ^[11] 3. Add a co-solvent such as urea or ethylene glycol to the solution to help maintain solubility at lower temperatures. ^[5] ^[8]

Quantitative Data Summary

Parameter	Value / Information	Source(s)
Molecular Formula	$C_{24}H_{20}Cl_2N_5NaO_6S_2$	[1]
CAS Number	12217-38-8	[1]
Solubility in Water	35 g/L at 90°C	[1][2][3][4]
Optimal pH Range	2 - 6 (general for acid dyes)	[5]
Appearance	Yellow Powder	[1][2][3]
Aqueous Solution	Greenish-yellow	[1][2][3]

Experimental Protocol: Preparation of a 10 g/L Stock Solution of Acid Yellow 61

This protocol outlines a method for preparing a stable, fully dissolved stock solution of **Acid Yellow 61**.

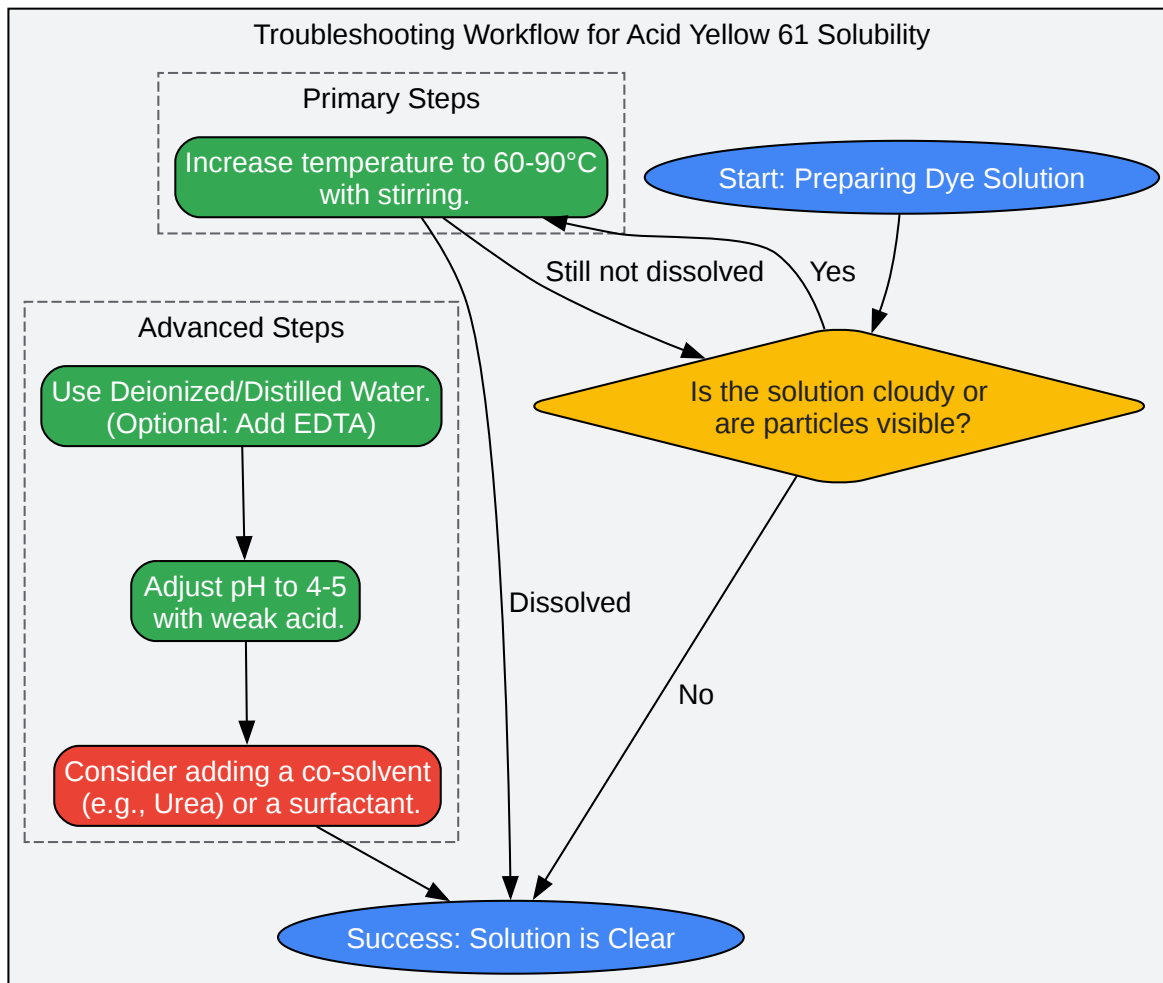
Materials:

- **Acid Yellow 61** powder
- Deionized or distilled water
- Urea (optional, as a co-solvent)
- Acetic Acid (for pH adjustment)
- Volumetric flask
- Stirring hot plate and magnetic stir bar
- Calibrated pH meter

Procedure:

- **Weighing:** Accurately weigh the desired amount of **Acid Yellow 61** powder. For a 10 g/L solution in a 100 mL flask, weigh 1.0 g of the dye.
- **Pasting the Dye:** Place the powder in a beaker. Add a small amount of hot (approx. 80°C) deionized water, just enough to create a thick, lump-free paste by mixing with a glass rod. This "pasting" step is crucial to prevent clumping.[\[11\]](#)
- **Initial Dissolution:**
 - Place the beaker on a stirring hot plate and add approximately 80% of the final volume of deionized water (e.g., 80 mL for a 100 mL solution).
 - Begin stirring and gently heat the solution. Increase the temperature to 60-80°C. Do not boil.
- **(Optional) Addition of Co-solvent:** If solubility issues are anticipated or have been previously observed, dissolve urea in the water before adding it to the dye paste (a final concentration of 1-2% w/v is often effective).[\[8\]](#)
- **pH Adjustment:**
 - Allow the solution to cool slightly before measuring the pH.
 - Slowly add drops of dilute acetic acid while monitoring the pH. Adjust the pH to approximately 4-5 for optimal solubility.[\[5\]](#)
- **Final Volume:** Once the dye is fully dissolved and the solution is clear, transfer it to a 100 mL volumetric flask. Rinse the beaker with small amounts of deionized water and add the rinsings to the flask to ensure a complete transfer.
- **Cooling and Storage:** Allow the solution to cool to room temperature, then add deionized water to the calibration mark. Mix thoroughly. Store in a well-sealed container, protected from light. If any precipitation occurs upon cooling, gently warm the solution before use.[\[11\]](#)

Visualizations



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Caption: Troubleshooting workflow for resolving solubility issues with **Acid Yellow 61**.

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